

Application Notes & Protocols: Comprehensive Characterization of NH₂-PEG1-CH₂CH₂-Boc

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Compound of Interest

Compound Name: NH₂-PEG1-CH₂CH₂-Boc

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Introduction

NH₂-PEG1-CH₂CH₂-Boc is a bifunctional linker molecule widely utilized in pharmaceutical and biotechnological research, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs).[1][2][3] Its structure incorporates a primary amine (NH₂) for conjugation, a short polyethylene glycol (PEG) spacer to enhance solubility and modulate pharmacokinetic properties, and a tert-butyloxycarbonyl (Boc) protecting group on the other terminus.[4][5] The precise characterization of this linker is critical to ensure the purity, structural integrity, and subsequent performance of the final bioconjugate.[6] This document provides a detailed overview of the primary analytical methods and protocols for the comprehensive characterization of **NH₂-PEG1-CH₂CH₂-Boc**.

Core Analytical Techniques: A Comparative Overview

A multi-technique approach is essential for the unambiguous characterization of **NH₂-PEG1-CH₂CH₂-Boc**. The primary methods—Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Fourier-Transform Infrared (FTIR) Spectroscopy—provide complementary information.[2][6]

Technique	Information Provided	Key Indicators for NH ₂ -PEG1-CH ₂ CH ₂ -Boc	Advantages	Limitations
¹ H & ¹³ C NMR	Detailed atomic-level structure, confirmation of covalent bonds, and purity assessment. [6]	Presence of t-butyl (9H singlet), PEG, and ethyl protons; specific carbon signals for carbamate C=O, t-butyl group, and PEG chain. [7]	Quantitative; provides unambiguous structural confirmation. [7]	Requires a relatively pure and concentrated sample; lower sensitivity compared to MS. [7]
Mass Spectrometry (MS)	Precise molecular weight and elemental composition (with HRMS). [6]	Molecular ion peak corresponding to the calculated mass (C ₉ H ₁₉ NO ₃ , MW: 189.25); characteristic fragmentation patterns (e.g., loss of Boc group). [1]	High sensitivity and accuracy; definitive mass confirmation. [6]	Provides limited structural information without tandem MS (MS/MS); Boc group can be labile in the source. [8][9]
HPLC	Purity assessment and quantification of impurities. [2]	A single major peak in the chromatogram, with purity calculated from the relative peak area.	High-resolution separation; excellent for purity determination. [10][11]	Requires a suitable detector as the molecule lacks a strong UV chromophore. [12][13]
FTIR Spectroscopy	Identification of functional groups. [2]	Characteristic absorption bands for N-H (amine),	Fast, non-destructive, and provides direct	Provides limited information on the overall

C=O	confirmation of	molecular
(carbamate), and	functional	structure and
C-O-C (ether)	groups.	purity.
bonds.[14]		

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure and assess the purity of **NH₂-PEG1-CH₂CH₂-Boc**.[2]

Methodology:

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of a suitable deuterated solvent, such as Chloroform-d (CDCl_3) or DMSO-d₆. [2]
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended. [2]
- ¹H NMR Acquisition:
 - Acquire a standard one-dimensional ¹H NMR spectrum.
 - Set the spectral width to cover a range of 0-10 ppm.
 - Use a sufficient number of scans (e.g., 16-32) to achieve a good signal-to-noise ratio. [2]
 - Reference the spectrum to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm). [2]
- ¹³C NMR Acquisition:
 - Acquire a standard proton-decoupled ¹³C NMR spectrum.
 - Set the spectral width to cover a range of 0-180 ppm.
 - A larger number of scans is required compared to ¹H NMR. [7]

- Data Analysis: Assign the chemical shifts in both spectra to the corresponding atoms in the structure. Integrate the peaks in the ^1H NMR spectrum to confirm the relative proton counts. [2][7] The purity can be estimated by comparing the integration of the product peaks to any impurity signals.[15]

Expected ^1H and ^{13}C NMR Data

Assignment	Expected ^1H NMR Shift (ppm)	Expected ^{13}C NMR Shift (ppm)
Boc Group: $-\text{C}(\text{CH}_3)_3$	~1.44 (singlet, 9H)	~28.5 (3 x CH_3)
Boc Group: $-\text{C}(\text{CH}_3)_3$	-	~79.0 (Quaternary C)
Boc Group: $\text{C}=\text{O}$	-	~156.0 (Carbamate $\text{C}=\text{O}$)
$-\text{CH}_2-\text{O}-$ (PEG)	~3.65 (triplet, 2H)	~70.0
$-\text{CH}_2-\text{N}-$ (Boc)	~3.35 (quartet, 2H)	~41.5
$-\text{CH}_2-\text{CH}_2-$ (Bridge)	~3.55 (triplet, 2H)	~68.0
$-\text{CH}_2-\text{NH}_2$	~2.85 (triplet, 2H)	~40.5
$-\text{NH}_2$	Variable, broad singlet	-

Note: Chemical shifts are estimates and can vary based on solvent and concentration.[16][17][18]

Mass Spectrometry (MS)

Objective: To confirm the molecular weight of **NH₂-PEG1-CH₂CH₂-Boc**. [1]

Methodology (LC-ESI-MS):

- Sample Preparation: Dissolve the sample in an appropriate solvent (e.g., water/acetonitrile 1:1 v/v) to a final concentration of approximately 0.1-1 mg/mL.[1][19] Filter the sample through a 0.22 μm syringe filter before injection.[1]
- Liquid Chromatography (for LC-MS):

- System: Agilent 1260 Infinity LC system or equivalent.[1]
- Column: C18 reversed-phase column (e.g., 2.1 x 150 mm, 1.7 μ m).[1]
- Mobile Phase A: Water with 0.1% formic acid.[1]
- Mobile Phase B: Acetonitrile with 0.1% formic acid.[1]
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 15-20 minutes is a typical starting point.[2]
- Flow Rate: 0.2-0.4 mL/min.
- Mass Spectrometry (Electrospray Ionization - ESI):
 - Ionization Mode: Positive ion mode is preferred to detect protonated molecules.[7]
 - Mass Range: Scan from m/z 100 to 500.[1]
 - MS/MS (Optional): For structural elucidation, perform collision-induced dissociation (CID) on the parent ion.[1]
- Data Analysis: Look for the molecular ion peak corresponding to the calculated molecular weight. High-resolution mass spectrometry (HRMS) can confirm the elemental formula.[6]

Expected MS Data

Parameter	Value
Molecular Formula	C ₉ H ₁₉ NO ₃ [15][20]
Molecular Weight	189.25 g/mol [15][20]
Expected Ion Species (m/z)	[M+H] ⁺ : 190.14[M+Na] ⁺ : 212.12
Characteristic Fragments (MS/MS)	Loss of isobutylene (-56 Da): m/z 134.09 Loss of t-butyl (-57 Da): m/z 133.08 Loss of Boc group (-100 Da): m/z 90.09[8][21]

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of the **NH₂-PEG1-CH₂CH₂-Boc** conjugate.[2]

Methodology:

- System: HPLC system equipped with a suitable detector (e.g., Charged Aerosol Detector (CAD), Evaporative Light Scattering Detector (ELSD), or Mass Spectrometer).[12][22] UV detection at low wavelengths (e.g., 214 nm) can be attempted but may lack sensitivity.[2]
- Column: Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm).[11]
- Mobile Phase A: Water with 0.1% Trifluoroacetic Acid (TFA) or 0.1% Formic Acid.[2]
- Mobile Phase B: Acetonitrile with 0.1% TFA or 0.1% Formic Acid.[2]
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 20 minutes.[2]
- Flow Rate: 1.0 mL/min.[2]
- Column Temperature: Ambient or controlled (e.g., 45 °C).[11]
- Sample Preparation: Dissolve the sample in the initial mobile phase composition to a concentration of ~1 mg/mL.[1]
- Data Analysis: Integrate the area of all peaks in the chromatogram. Calculate purity by dividing the main peak area by the total area of all peaks, expressed as a percentage.[2]

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To confirm the presence of key functional groups.

Methodology:

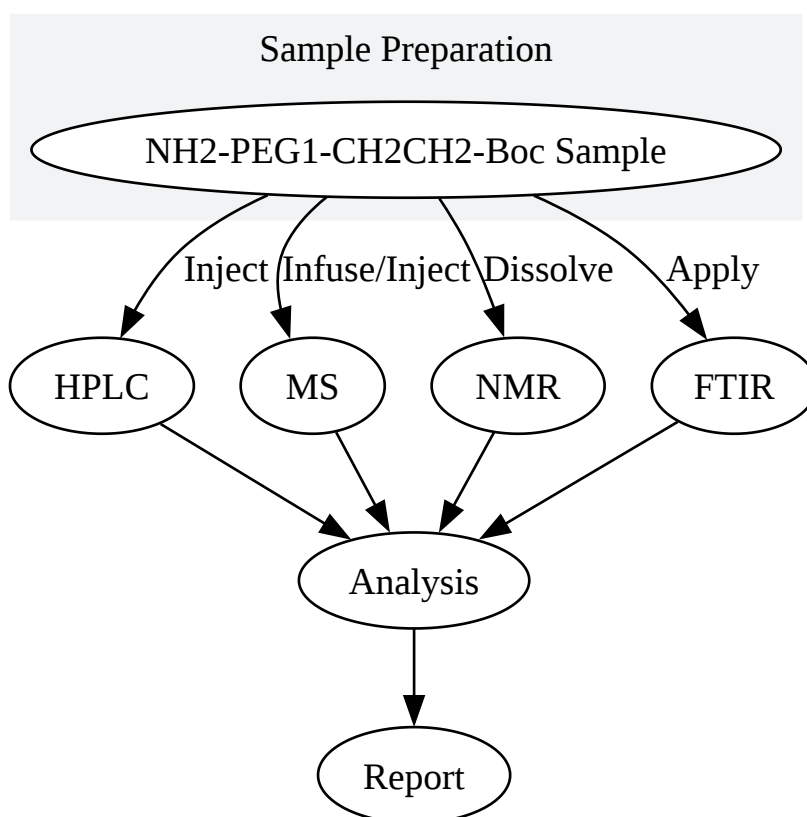
- Sample Preparation: The sample, which is a liquid, can be analyzed neat as a thin film between salt plates (e.g., NaCl or KBr) or using an Attenuated Total Reflectance (ATR) accessory.[7][15]
- Instrumentation: Any standard FTIR spectrometer.

- Data Acquisition: Scan over the mid-infrared range (e.g., 4000-500 cm^{-1}).
- Data Analysis: Identify the characteristic absorption bands for the functional groups present in the molecule.

Expected FTIR Data

Functional Group	Vibrational Mode	Expected Wavenumber (cm^{-1})
Amine (N-H)	N-H Stretch	3300 - 3400 (two bands, primary amine)
Alkyl (C-H)	C-H Stretch	2850 - 2980
Carbamate (C=O)	C=O Stretch	1680 - 1720[23]
Ether (C-O-C)	C-O-C Stretch	1080 - 1150[14]
Amine (N-H)	N-H Bend	1590 - 1650

Visualizations



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techniques mapping to functional groups."
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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. Differentiation of Boc-protected alpha,delta-/delta,alpha- and beta,delta-/delta,beta-hybrid peptide positional isomers by electrospray ionization tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. peg.bocsci.com [peg.bocsci.com]
- 11. benchchem.com [benchchem.com]
- 12. chromatographyonline.com [chromatographyonline.com]

- 13. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 14. New versatile approach for analysis of PEG content in conjugates and complexes with biomacromolecules based on FTIR spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. file.leyan.com [file.leyan.com]
- 16. mdpi.com [mdpi.com]
- 17. che.hw.ac.uk [che.hw.ac.uk]
- 18. csustan.edu [csustan.edu]
- 19. benchchem.com [benchchem.com]
- 20. chemscene.com [chemscene.com]
- 21. acdlabs.com [acdlabs.com]
- 22. documents.thermofisher.com [documents.thermofisher.com]
- 23. researchgate.net [researchgate.net]
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